

4-[(4-Bromophenyl)amino]-4-oxobutanoic acid

molecular weight and formula

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Compound of Interest

Compound Name: 4-[(4-Bromophenyl)amino]-4-oxobutanoic acid

Cat. No.: B1273893

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An In-Depth Technical Guide on 4-[(4-Bromophenyl)amino]-4-oxobutanoic Acid

This guide provides detailed information on the molecular properties of **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid**, a compound of interest for researchers and professionals in the fields of chemistry and drug development.

Molecular Formula and Weight

The chemical structure and properties of **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid** have been determined through analytical methodologies. The compound's molecular formula is $C_{10}H_{10}BrNO_3$.^{[1][2]} Its molecular weight is approximately 272.11 g/mol.^[2]

Quantitative Data Summary

For clarity and ease of comparison, the key quantitative data for **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid** are summarized in the table below.

Property	Value
Molecular Formula	$C_{10}H_{10}BrNO_3$
Molecular Weight	272.11 g/mol
CAS Registry Number	25589-41-7

Experimental Protocols

Synthesis of 4-[(4-Bromophenyl)amino]-4-oxobutanoic Acid:

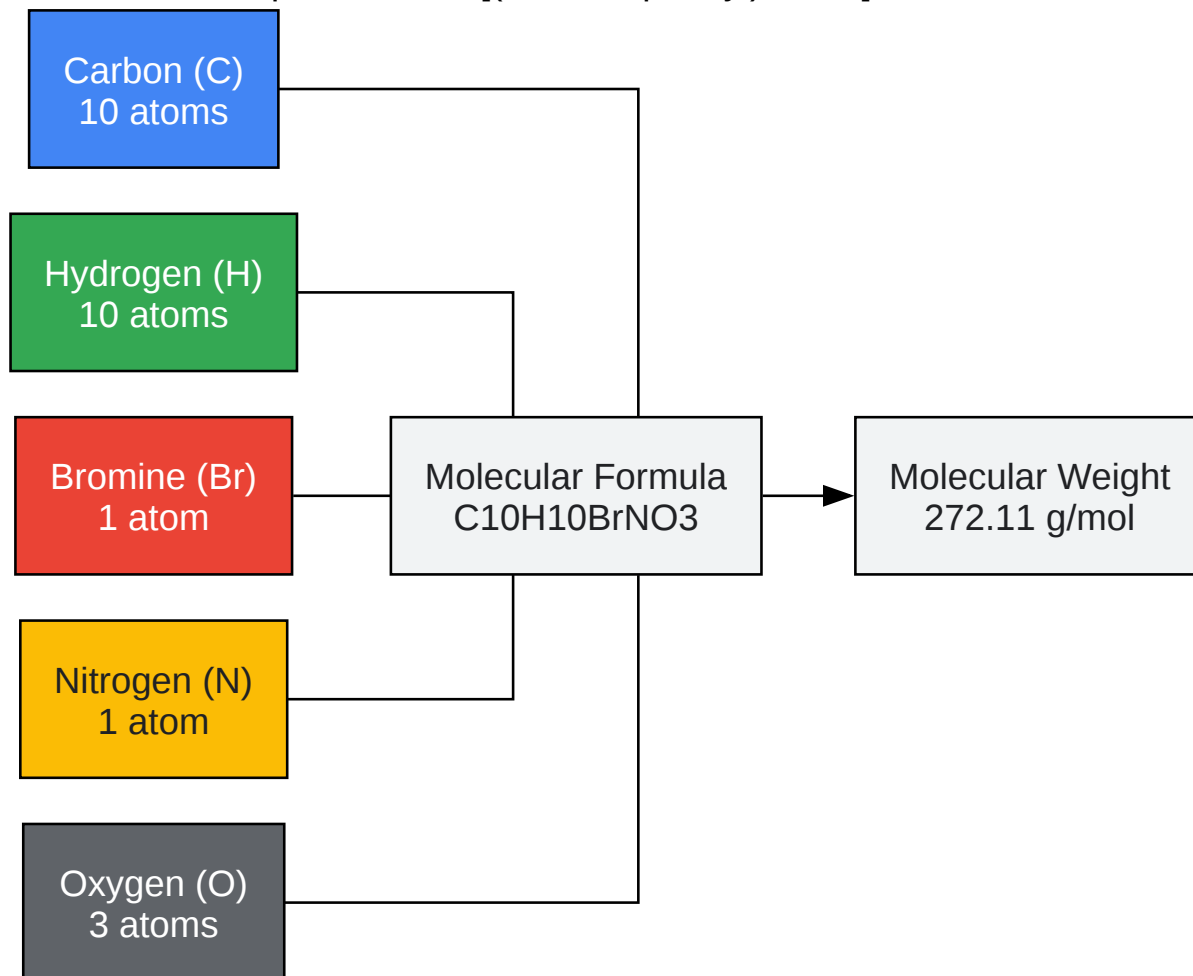
A common laboratory synthesis involves the reaction of succinic anhydride with 4-bromoaniline.

- **Reactant Preparation:** Equimolar amounts of succinic anhydride and 4-bromoaniline are measured.
- **Reaction:** The reactants are dissolved in a suitable solvent, such as glacial acetic acid.
- **Heating:** The reaction mixture is heated under reflux to facilitate the reaction.
- **Crystallization:** Upon cooling, the product precipitates out of the solution.
- **Purification:** The precipitate is collected by filtration, washed with a cold solvent (e.g., water) to remove impurities, and then dried under a vacuum to yield the final product.

Molecular Structure and Composition

The molecular structure of **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid** consists of a bromophenyl group linked to a butanoic acid moiety via an amide bond. The following diagram illustrates the elemental composition that constitutes the molecule's formula and contributes to its overall molecular weight.

Elemental Composition of 4-[(4-Bromophenyl)amino]-4-oxobutanoic Acid



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Elemental composition leading to the molecular formula and weight.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. chemwhat.com [chemwhat.com]

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